

Sodium Gluconate Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sodium Gluconate

Cat. No.: B3419615

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This technical guide provides a comprehensive overview of the solubility of **sodium gluconate** in various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available quantitative data, details experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Sodium gluconate, the sodium salt of gluconic acid, is a versatile excipient and chelating agent used in numerous pharmaceutical and industrial applications. Its solubility is a critical parameter for formulation development, manufacturing processes, and final product performance. This guide aims to be a foundational resource for understanding and applying the solubility characteristics of this important compound.

Quantitative Solubility of Sodium Gluconate

The solubility of **sodium gluconate** is highly dependent on the solvent system and temperature. While readily soluble in water, its solubility in organic solvents is significantly more limited. The following tables summarize the available quantitative and qualitative solubility data.

Table 1: Quantitative Solubility of **Sodium Gluconate** in Various Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Reference
Water	25	59	[1][2]
Ethanol	25	Sparingly soluble	[1]
Methanol	-	Data not available	
Acetone	-	Data not available	
Isopropanol	-	Data not available	
Tetrahydrofuran	-	Data not available	
Dimethylformamide	-	Data not available	
Dimethyl Sulfoxide (DMSO)	-	Insoluble	[3]
Diethyl Ether	-	Slightly soluble	[4]

Table 2: Solubility of **Sodium Gluconate** in Aqueous Ethanol Solutions at Various Temperatures

Ethanol Concentration (g ethanol/g water)	10°C (g/100g solution)	20°C (g/100g solution)	30°C (g/100g solution)	40°C (g/100g solution)	50°C (g/100g solution)
0.0	34.7	37.8	41.2	44.8	48.6
0.1	28.9	31.5	34.3	37.3	40.5
0.2	24.1	26.3	28.7	31.2	33.9
0.3	20.1	22.0	24.0	26.1	28.3
0.5	14.2	15.6	17.0	18.5	20.0
0.8	8.6	9.4	10.3	11.2	12.1
1.2	5.2	5.7	6.2	6.7	7.3

Data adapted from the Journal of Chemical & Engineering Data.

Table 3: Solubility of **Sodium Gluconate** in Aqueous Methanol Solutions at Various Temperatures

Methanol Concentration (g methanol/g water)	10°C (g/100g solution)	20°C (g/100g solution)	30°C (g/100g solution)	40°C (g/100g solution)	50°C (g/100g solution)
0.1	29.8	32.5	35.4	38.5	41.8
0.2	25.4	27.8	30.3	32.9	35.7
0.3	21.8	23.8	25.9	28.2	30.6
0.5	16.2	17.7	19.3	21.0	22.8
0.8	10.6	11.6	12.7	13.8	14.9
1.4	5.8	6.3	6.9	7.5	8.1

Data adapted from the Journal of Chemical & Engineering Data.

Experimental Protocols for Solubility Determination

The determination of **sodium gluconate** solubility is typically achieved through the equilibrium solubility method, often referred to as the shake-flask method. This approach involves saturating a solvent with the solute and then quantifying the dissolved solute concentration.

Protocol 1: Equilibrium Solubility Determination via Shake-Flask Method

1. Materials and Equipment:

- **Sodium Gluconate** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., Refractive Index Detector - RID) or other quantitative analysis instrumentation.

2. Procedure:

- Preparation of Saturated Solution:
- Add an excess amount of **sodium gluconate** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid should be clearly visible.
- Place the container in a constant temperature shaker bath set to the desired experimental temperature.
- Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time to reach equilibrium should be established through preliminary experiments.
- Sample Collection and Preparation:
- Once equilibrium is achieved, cease agitation and allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter to remove any undissolved solids. This step is critical to prevent overestimation of solubility.

- Accurately dilute the filtered sample with a suitable solvent (usually the same solvent used for the experiment) to a concentration within the calibrated range of the analytical method.
- Quantification:
- Analyze the diluted sample using a validated analytical method, such as HPLC-RID, to determine the concentration of **sodium gluconate**.
- Prepare a calibration curve using standard solutions of **sodium gluconate** of known concentrations.
- Calculate the concentration of **sodium gluconate** in the original saturated solution, accounting for the dilution factor. The solubility is typically expressed in g/100 mL or g/100 g of the solvent.

Protocol 2: Assay Method for Quantification (Adapted from USP)

For quantification of **sodium gluconate** in the saturated solution, a titration method adapted from the United States Pharmacopeia (USP) can be employed.

1. Materials and Equipment:

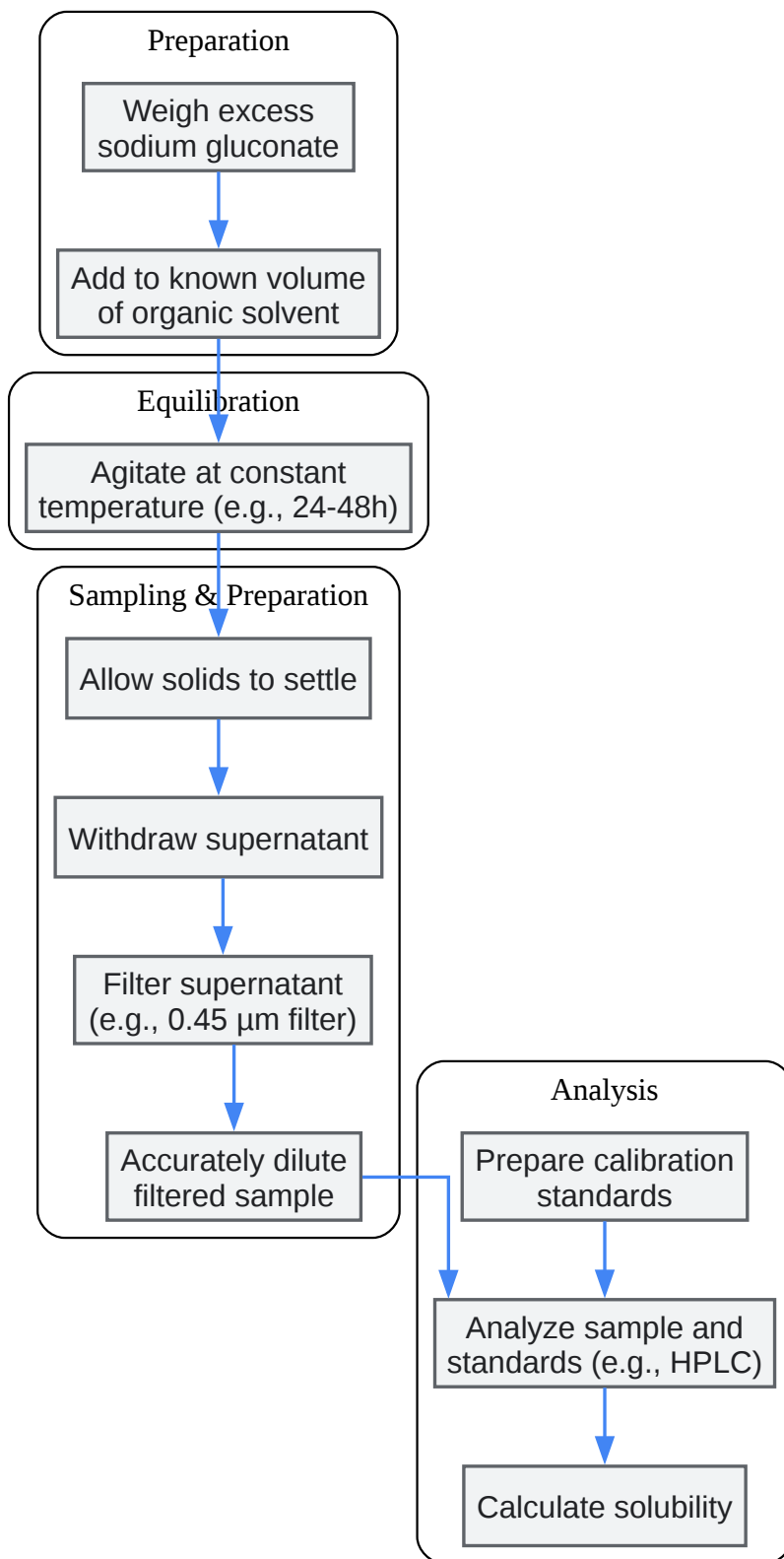
- Glacial acetic acid
- Perchloric acid (0.1 N)
- Quinaldine red indicator
- Heating plate
- Burette
- Analytical balance

2. Procedure:

- Accurately weigh a known volume of the clear, saturated solution obtained from the shake-flask method.
- Add 75 mL of glacial acetic acid and warm on a hot plate to dissolve.
- Cool the solution to room temperature.
- Add quinaldine red indicator.
- Titrate with 0.1 N perchloric acid to a colorless endpoint.
- Each mL of 0.1 N perchloric acid is equivalent to 21.81 mg of $C_6H_{11}NaO_7$.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for determining the solubility of **sodium gluconate** in an organic solvent.



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Caption: Workflow for determining **sodium gluconate** solubility.

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